

# Application Notes and Protocols for Preparing ND1-YL2 Stock Solution

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## Compound of Interest

Compound Name: ND1-YL2  
Cat. No.: B12375727

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **ND1-YL2**, a peptide-based Proteolysis Targeting Chimera (PROTAC®) designed for the targeted degradation of Steroid Receptor Co-activator 1 (SRC-1).

## Introduction to ND1-YL2

**ND1-YL2** is a potent and specific degrader of SRC-1 (also known as Nuclear Receptor Coactivator 1, NCOA1)<sup>[1]</sup>. It is a stapled peptide that binds to SRC-1 and is linked to a tetrapeptide that engages UBR box domains, leading to the polyubiquitination and subsequent degradation of SRC-1 via the N-degron pathway<sup>[1][2]</sup>. Due to its role in various signaling pathways, aberrant SRC-1 activity has been linked to cancer progression and metastasis, making it a key target for therapeutic intervention<sup>[3]</sup>. **ND1-YL2** has been shown to induce dose-dependent degradation of SRC-1 in cell lines such as MDA-MB-231, a triple-negative breast cancer cell line, with a DC50 of 10  $\mu$ M<sup>[1][2]</sup>. It also demonstrates efficacy in inhibiting cell migration in vitro and suppressing metastasis in vivo<sup>[1][2]</sup>.

## Physicochemical Properties of ND1-YL2

A summary of the key physicochemical properties of **ND1-YL2** is presented in Table 1. This information is crucial for accurate preparation of stock solutions and for experimental design.

Property	Value	Reference
Molecular Weight	2385.93 g/mol	<a href="#">[1]</a>
Formula	<chem>C114H189N27O28</chem>	<a href="#">[1]</a>
Purity	≥95% (HPLC)	<a href="#">[1]</a>
Solubility	Soluble to 1 mg/mL in water	<a href="#">[2]</a>
CAS Number	2582803-80-1	<a href="#">[1]</a>

## Preparation of ND1-YL2 Stock Solution

This protocol outlines the steps for preparing a stock solution of **ND1-YL2**. It is recommended to use the batch-specific molecular weight provided on the product's certificate of analysis for the most accurate calculations.

### 3.1. Materials and Equipment

- **ND1-YL2** (lyophilized powder)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips
- Vortex mixer
- Centrifuge

### 3.2. Protocol

- Acclimatization: Before opening, allow the vial of lyophilized **ND1-YL2** to equilibrate to room temperature for at least 60 minutes to prevent condensation.

- Weighing: Carefully weigh the desired amount of **ND1-YL2** powder using a calibrated analytical balance in a chemical fume hood.
- Reconstitution:
  - To prepare a 1 mg/mL stock solution, add the appropriate volume of sterile, nuclease-free water to the vial of **ND1-YL2**.
  - For example, to prepare 1 mL of a 1 mg/mL solution, add 1 mL of water to 1 mg of **ND1-YL2**.
- Dissolution: Gently vortex the solution to ensure the peptide is completely dissolved. If necessary, briefly centrifuge the vial to collect all the liquid at the bottom.
- Molarity Calculation: To determine the molar concentration of the stock solution, use the following formula:

Concentration (M) = Mass (g) / (Molecular Weight ( g/mol ) \* Volume (L))

For a 1 mg/mL solution of **ND1-YL2** (MW = 2385.93 g/mol):

Concentration (M) = 0.001 g / (2385.93 g/mol \* 0.001 L) = 0.000419 M = 419  $\mu$ M

### 3.3. Recommended Stock and Working Concentrations

The optimal concentration for your experiments may vary depending on the cell type and experimental conditions. Table 2 provides general recommendations for stock and working concentrations.

Solution Type	Recommended Concentration	Solvent
Stock Solution	1 mg/mL (419 $\mu$ M)	Sterile, nuclease-free water
Working Concentration	1 - 20 $\mu$ M	Cell culture medium

## Storage and Stability

Proper storage of **ND1-YL2** is critical to maintain its biological activity.

#### 4.1. Lyophilized Powder

- Store the lyophilized powder at -20°C, desiccated.
- When stored correctly, the solid form is stable for up to 6 months.

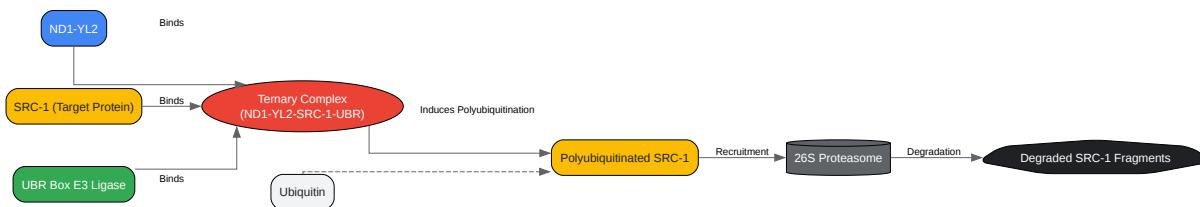
#### 4.2. Stock Solutions

- It is highly recommended to prepare fresh solutions for immediate use.
- If storage is necessary, aliquot the stock solution into single-use volumes in tightly sealed vials and store at -20°C for up to one month.
- Avoid repeated freeze-thaw cycles.
- Long-term storage of peptide solutions is not recommended.

## Visual Protocols

### 5.1. ND1-YL2 Mechanism of Action

The following diagram illustrates the signaling pathway of **ND1-YL2** in inducing the degradation of SRC-1.

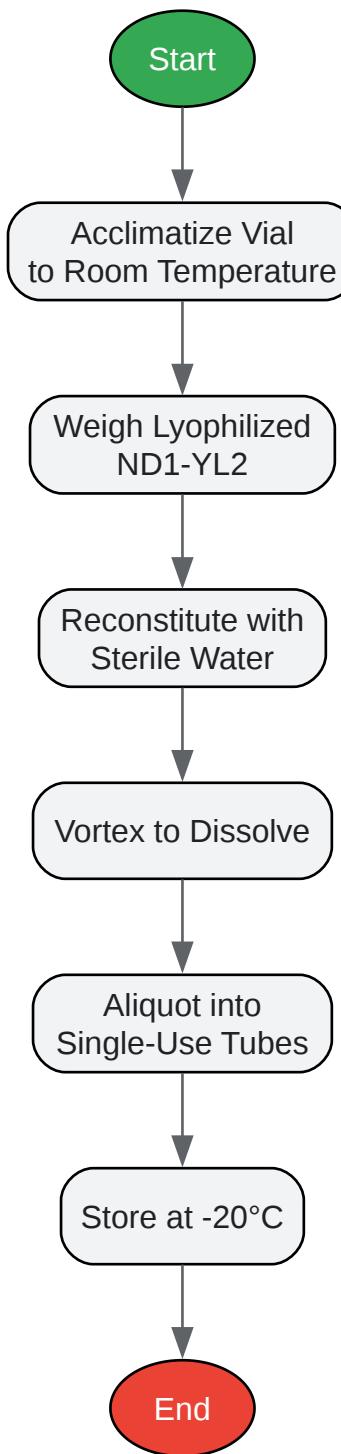


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Caption: Mechanism of **ND1-YL2**-mediated SRC-1 degradation.

## 5.2. Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing the **ND1-YL2** stock solution.



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## References

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